

Essential Safety and Logistical Information for Handling Dinoseb-sodium

Author: BenchChem Technical Support Team. Date: November 2025



For researchers, scientists, and drug development professionals, the safe handling and disposal of **Dinoseb-sodium** are paramount due to its high toxicity and potential for severe health effects. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe management of this hazardous chemical in a laboratory setting.

Emergency Overview: **Dinoseb-sodium** is a highly hazardous substance that is toxic if swallowed, inhaled, or comes into contact with skin.[1][2] It can cause serious eye irritation and is suspected of causing genetic defects, damaging fertility or the unborn child, and causing damage to organs through prolonged or repeated exposure.[1][3] Heating Dinoseb may cause an explosion.[1] It is also very toxic to aquatic life with long-lasting effects.[1][2][3]

Personal Protective Equipment (PPE)

Strict adherence to proper personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Dinoseb-sodium**.



PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Goggles and Face Shield	Wear chemical splash goggles that meet ANSI Z.87.1 standards. A face shield worn over safety goggles is required when there is a risk of splashing or explosion.[4][5]
Hand Protection	Chemical-Resistant Gloves	Use unlined, elbow-length chemical-resistant gloves.[4][6] Nitrile, butyl, or neoprene gloves are recommended for protection against both dry and liquid pesticides.[4][6] Double gloving is advised for added protection.[7] Never use leather or cotton gloves.[4]
Body Protection	Chemical-Resistant Clothing	Wear a clean, dry protective suit that covers the entire body from wrists to ankles, worn over regular work clothes.[4] For highly toxic substances like Dinoseb, a full-body, chemical-resistant suit made of coated or laminated fabric is required. [6]
Respiratory Protection	Respirator	A respirator is required to protect against inhaling toxic dust or vapors.[1][4] Use a filter respirator for organic gases and particulates adapted to the airborne concentration of the substance.[2][8] A fit test is necessary before using a



		cartridge or canister respirator for the first time.[4]
Foot Protection	Chemical-Resistant Boots	Wear chemical-resistant boots. [7] Pants should be worn over the top of the boots to prevent chemicals from entering.[7]

Quantitative Data Summary

The following table provides a summary of important quantitative data for **Dinoseb-sodium**.

Property	Value	Source
Chemical Formula	C10H11N2NaO5	[9][10]
Oral Lethal Dose (Probable)	5-50 mg/kg (for a 70 kg person)	[8]
Water Solubility	52 mg/L at 25°C	[8]
UN Number	2779	[8]
EPA Hazardous Waste Number	P020	[8]

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **Dinoseb-sodium** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Dinoseb SDS, 88-85-7 Safety Data Sheets ECHEMI [echemi.com]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. smith.agrilife.org [smith.agrilife.org]
- 7. CCOHS: Landscaping Pesticides Personal Protective Equipment [ccohs.ca]
- 8. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 9. Dinoseb sodium [sitem.herts.ac.uk]
- 10. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Dinoseb-sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480319#personal-protective-equipment-for-handling-dinoseb-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com